

A Comparative Analysis of Disperse Violet 93: Performance Against Industry Benchmarks

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	Disperse violet 93				
Cat. No.:	B179287	Get Quote			

For researchers, scientists, and professionals in drug development seeking a comprehensive evaluation of dye performance, this guide provides a detailed comparison of **Disperse Violet 93** against established industry standards and common alternatives. The following analysis, supported by experimental data, offers insights into the dye's fastness properties, crucial for ensuring product quality and reliability in various applications.

Disperse Violet 93 is a single azo disperse dye known for its blue-purple hue and is primarily used for dyeing and printing on polyester and polyester/cotton blended fabrics.[1][2] Its performance, particularly its ability to resist fading and color transfer under various conditions, is a critical factor for its application. This guide evaluates its performance based on the International Organization for Standardization (ISO) 105 series of tests, which are the global benchmark for textile colorfastness.[1][3]

Performance Evaluation of Disperse Violet 93

The fastness properties of **Disperse Violet 93** are summarized in the table below. These ratings are based on a scale of 1 to 5 for most tests, with 5 indicating excellent performance. For lightfastness, a scale of 1 to 8 is used, where 8 represents the highest fastness.



Performance Metric	Test Standard	Disperse Violet 93 Rating	Industry Standard (Typical Good Performance)
Light Fastness	ISO 105-B02	4-5	4-5
Washing Fastness (Staining)	ISO 105-C06	5	4-5
Washing Fastness (Fading)	ISO 105-C06	5	4-5
Sublimation Fastness	ISO 105-P01	4	4
Rubbing Fastness (Dry)	ISO 105-X12	4-5	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4-5	4

Comparative Analysis with Alternative Dyes

To provide a comprehensive overview, the performance of **Disperse Violet 93** is compared with two widely used disperse dyes, Disperse Blue 79 and Disperse Red 60.



Performance Metric	Test Standard	Disperse Violet 93	Disperse Blue 79	Disperse Red 60
Light Fastness	ISO 105-B02	4-5	5-6[4]	Excellent[5]
Washing Fastness (Staining on PES)	ISO 105-C06	5	4-5[4]	-
Washing Fastness (Staining on CO)	ISO 105-C06	5	5[4]	-
Sublimation Fastness	ISO 105-P01	4	4-5[4]	Slightly Poor[5]
Rubbing Fastness (Dry)	ISO 105-X12	4-5	-	-
Rubbing Fastness (Wet)	ISO 105-X12	4-5	-	-

Note: A direct numerical rating for all fastness properties of Disperse Red 60 was not available in the searched results; qualitative descriptions are provided.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on ISO standards.

Light Fastness Test (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).[6]

 Specimen Preparation: A textile specimen is prepared according to the standard's specifications.



- Exposure: The specimen is exposed to a xenon arc lamp under controlled conditions of temperature and humidity, along with a set of blue wool references (graded 1-8).[6][7][8]
- Evaluation: The change in color of the specimen is assessed by comparing it with the fading of the blue wool references.[7]

Washing Fastness Test (ISO 105-C06)

This test evaluates the resistance of the color of textiles to domestic and commercial laundering procedures.[9][10]

- Specimen Preparation: A specimen of the textile is sewn together with a multifiber adjacent fabric.[10][11]
- Washing Procedure: The composite specimen is mechanically agitated in a soap or detergent solution at a specified temperature and for a specific duration. Stainless steel balls are added to provide mechanical action.[9][11]
- Rinsing and Drying: The specimen is rinsed and dried.[11]
- Evaluation: The change in color of the specimen (fading) and the degree of staining on the adjacent fabric are assessed using grey scales.[10]

Sublimation Fastness Test (ISO 105-P01)

This method assesses the resistance of the color of textiles to the action of dry heat, as in sublimation during storage or processing.

- Specimen Preparation: A dyed specimen is placed in contact with a specified undyed adjacent fabric.
- Heat Treatment: The composite specimen is heated in a heating device at a specified temperature and pressure for a set duration (e.g., 180°C for 30 seconds).[12]
- Cooling and Conditioning: The specimen is allowed to cool and condition in a standard atmosphere.[13][14]



 Evaluation: The change in color of the specimen and the staining of the adjacent fabric are evaluated using grey scales.

Rubbing Fastness Test (ISO 105-X12)

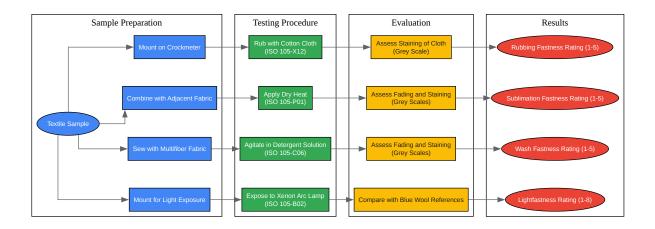
This test determines the resistance of the color of a textile to rubbing off and staining other materials.[15][16][17]

- Specimen Preparation: A specimen of the textile is mounted on the base of a crockmeter.
- Rubbing Procedure: A dry and a wet cotton rubbing cloth are rubbed against the specimen for a specified number of cycles (typically 10) with a defined force.[18][19]
- Evaluation: The amount of color transferred to the rubbing cloths is assessed by comparing them with a grey scale for staining.[16]

Visualizing Experimental Workflows

To further clarify the testing processes, the following diagrams illustrate the workflows for evaluating dye performance.

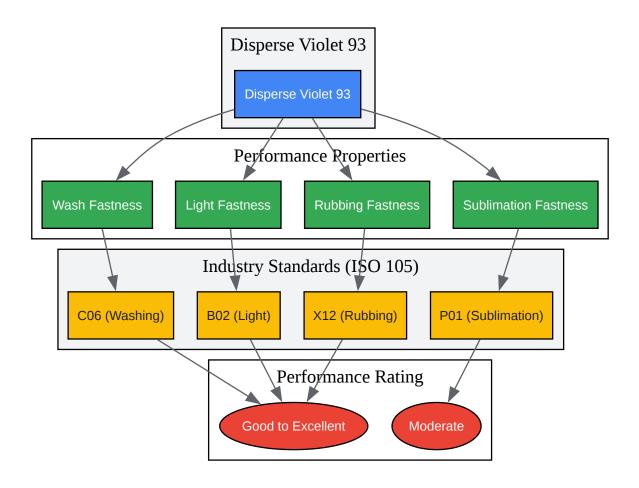




Click to download full resolution via product page

Caption: Experimental workflow for colorfastness testing of disperse dyes.





Click to download full resolution via product page

Caption: Logical relationship of **Disperse Violet 93** performance to industry standards.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Ensuring Textile Colourfastness: Reliable Testing for Manufacturers and Retailers Eurofins Softlines & Hardlines [eurofins.com]
- 2. Disperse Violet 93 | 52697-38-8 [chemicalbook.com]
- 3. pihootextile.com [pihootextile.com]



- 4. Skycron® Disperse Blue HGL(B79) Buy Disperse Blue Dye, Disperse Dyestuff, Disperse Dye Fabric Product on TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 5. echemi.com [echemi.com]
- 6. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 7. Colour fastness to artificial light according to SS-EN ISO 105-B02 | RISE [ri.se]
- 8. testextextile.com [testextextile.com]
- 9. ISO 105 C06 Color Fastness to Washing Test Method [darongtester.com]
- 10. textilelearner.net [textilelearner.net]
- 11. Working Procedure of Color Fastness to Wash (ISO 105 C06). Textile Education Blogs [diantextile.blogspot.com]
- 12. textilelearner.net [textilelearner.net]
- 13. fyitester.com [fyitester.com]
- 14. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 15. Guidance on ISO 105 X12 Color Fastness Test to Rubbing [darongtester.com]
- 16. ISO 105-X12 Standard: Guidelines for Colour Fastness to Rubbing-gesterinstruments.com [gester-instruments.com]
- 17. davislab.pl [davislab.pl]
- 18. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 19. flammabilitytestingequipment.com [flammabilitytestingequipment.com]
- To cite this document: BenchChem. [A Comparative Analysis of Disperse Violet 93: Performance Against Industry Benchmarks]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179287#evaluating-the-performance-of-disperse-violet-93-against-industry-standards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com